



# Application Note: Analysis of Allyl Salicylate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest		
Compound Name:	Allyl salicylate	
Cat. No.:	B080981	Get Quote

#### **Abstract**

This application note details a robust and sensitive method for the identification and quantification of **Allyl salicylate** in various matrices, particularly in cosmetic and fragrance formulations. The protocol utilizes Gas Chromatography-Mass Spectrometry (GC-MS), a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry. This method provides excellent selectivity and sensitivity for the analysis of **Allyl salicylate**, a common fragrance ingredient and a potential allergen. This document provides detailed experimental protocols, data presentation, and visual workflows to aid researchers, scientists, and drug development professionals in the successful implementation of this analytical method.

#### Introduction

Allyl salicylate (Benzoic acid, 2-hydroxy-, 2-propenyl ester) is a synthetic fragrance compound widely used in perfumes, cosmetics, and other consumer products to impart a sweet, floral, and slightly herbaceous scent. Due to its potential as a skin sensitizer, regulatory bodies in many regions require the monitoring and concentration control of Allyl salicylate in consumer goods. Therefore, a reliable and validated analytical method is crucial for quality control, safety assessment, and research purposes.



Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal technique for the analysis of volatile and semi-volatile compounds like **Allyl salicylate**. It offers high chromatographic resolution, enabling separation from complex matrix components, and mass spectrometric detection provides definitive identification based on the molecule's unique mass fragmentation pattern. This application note presents a comprehensive GC-MS method for the analysis of **Allyl salicylate**.

# Experimental Protocols Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for the extraction of **Allyl salicylate** from cosmetic products such as lotions or creams.

- Sample Weighing: Accurately weigh 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.
- Solvent Addition: Add 5 mL of deionized water and 5 mL of methyl tert-butyl ether (MTBE) to the tube.
- Internal Standard: Spike the sample with an appropriate internal standard (e.g., 4,4'-dibromobiphenyl) at a concentration of 1  $\mu$ g/mL.
- Extraction: Vigorously mix the sample for 30 minutes using a mechanical shaker or vortex mixer.
- Phase Separation: Centrifuge the sample at 3000 x g for 30 minutes to achieve complete phase separation.
- Collection: Carefully collect the upper organic layer (MTBE) and transfer it to a clean vial.
- Drying: Add anhydrous sodium sulfate to the collected organic phase to remove any residual water.
- Filtration: Filter the dried extract through a 0.22 μm syringe filter into a GC vial for analysis.

#### **GC-MS Instrumentation and Conditions**



The following instrumental parameters are recommended for the analysis of **Allyl salicylate**. These may be adapted based on the specific instrumentation available.

- · Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent single quadrupole mass selective detector
- GC Column: VF-5ms capillary column (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- · Injection Mode: Pulsed splitless
- Injection Volume: 2.0 μL
- Injector Temperature: 250 °C
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes
  - Ramp 1: 3 °C/min to 125 °C
  - Ramp 2: 7 °C/min to 230 °C
  - Ramp 3: 20 °C/min to 300 °C, hold for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Analyzer: Quadrupole
- Acquisition Mode: Selected Ion Monitoring (SIM) and/or Full Scan



#### **Data Presentation**

Quantitative analysis of **Allyl salicylate** should be performed using a calibration curve prepared from certified reference standards. The following table summarizes the key analytical parameters for **Allyl salicylate**.

Parameter	Value	Source/Comment
Compound Name	Allyl salicylate	-
CAS Number	10484-09-0	-
Molecular Formula	C10H10O3	[1]
Molecular Weight	178.18 g/mol	[1]
Quantification Ion (m/z)	120	Based on NIST Mass Spectrum[1]
Qualifier Ions (m/z)	92, 121, 178	Based on NIST Mass Spectrum[1]
Estimated Retention Time	~10-15 min	Dependent on the specific GC system and conditions.
Limit of Detection (LOD)	~0.02 - 2 μg/g	Typical values for similar fragrance allergens.[2]
Limit of Quantitation (LOQ)	~0.2 - 20 μg/g	Typical values for similar fragrance allergens.[2]
Linearity (R²)	> 0.99	Expected for a validated method.
Recovery	85 - 115%	Expected for a validated method.[2]

## Visualizations General GC-MS Workflow

The following diagram illustrates the general workflow for a typical GC-MS analysis.



Caption: General workflow of a GC-MS experiment from sample preparation to data analysis.

### **Experimental Protocol for Allyl Salicylate Analysis**

This diagram outlines the specific experimental protocol described in this application note.

Caption: Step-by-step experimental workflow for the GC-MS analysis of Allyl salicylate.

#### Conclusion

The GC-MS method detailed in this application note provides a reliable and sensitive approach for the analysis of **Allyl salicylate** in complex matrices. The protocol is straightforward and utilizes common laboratory equipment and reagents. The provided instrumental parameters can serve as a starting point for method development and validation. The clear workflows and data presentation guidelines are intended to facilitate the adoption of this method in research and quality control laboratories.

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#### References

- 1. Benzoic acid, 2-hydroxy-, 2-propenyl ester [webbook.nist.gov]
- 2. Quantitative analysis of fragrance allergens in various matrixes of cosmetics by liquid liquid extraction and GC–MS - PMC [pmc.ncbi.nlm.nih.gov]
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